

Statistical Analysis of (2-Hexylphenyl)methanol: A Comparative Guide for Researchers

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Compound of Interest		
Compound Name:	(2-Hexylphenyl)methanol	
Cat. No.:	B15365647	Get Quote

For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of **(2-Hexylphenyl)methanol** against relevant alternatives. Due to the limited publicly available experimental data specifically for **(2-Hexylphenyl)methanol**, this guide leverages data from structurally similar compounds to provide a foundational understanding of its potential properties and biological activities.

This document summarizes key physical and biological data in structured tables, details relevant experimental methodologies, and presents visual workflows to guide future research and development efforts involving **(2-Hexylphenyl)methanol** and related aromatic alcohols.

Comparative Analysis of Physicochemical Properties

While specific experimental data for **(2-Hexylphenyl)methanol** is scarce, we can infer some of its properties by comparing it with benzyl alcohol and its shorter-chain alkylated analogs. The introduction of a hexyl group at the ortho position is expected to significantly increase the lipophilicity (logP) and molecular weight, which would, in turn, affect its boiling point, solubility, and interactions with biological membranes.



Property	(2- Hexylphenyl)m ethanol (Predicted)	Benzyl Alcohol	4-Methylbenzyl Alcohol	4-Ethylbenzyl Alcohol
Molecular Formula	C13H20O	C7H8O[1]	C ₈ H ₁₀ O[2]	C ₉ H ₁₂ O[3]
Molecular Weight (g/mol)	192.30	108.14[1]	122.16[2]	136.19[3]
Boiling Point (°C)	> 250	205.3[4]	217	229
Melting Point (°C)	N/A	-15.2[4]	58-61	22-25
Water Solubility	Low	4 g/100 mL[4]	1 to 10 mg/mL at 22°C[5]	N/A
logP (Predicted/Experi mental)	~4.5-5.0	1.1[1]	1.58[5]	N/A

Comparative Biological Activity

The biological activity of **(2-Hexylphenyl)methanol** is not well-documented. However, based on the activities of similar molecules, it may exhibit cytotoxic, anti-inflammatory, and neurotoxic properties. The long alkyl chain is likely to enhance its interaction with lipid membranes, potentially leading to increased potency in biological systems compared to shorter-chain analogs.

Cytotoxicity Data for Benzyl Alcohol Derivatives

The following table summarizes the cytotoxic activity of various benzyl alcohol derivatives against different human cancer cell lines. This data can serve as a benchmark for evaluating the potential anticancer properties of **(2-Hexylphenyl)methanol**.



Compound	Cell Line	IC50 (µM)	Reference
4-Hydroxybenzyl alcohol	MDA-MB-231 (Breast)	35.40 ± 4.2	[6]
3,4-Dihydroxybenzyl alcohol	MDA-MB-231 (Breast)	59.90 ± 3.9	[6]
4-Nitrobenzyl alcohol	MCF-7 (Breast)	82.70 ± 6.7	[6]
4- (Trifluoromethyl)benzy I alcohol	MCF-7 (Breast)	78.71 ± 8.3	[6]

Experimental Protocols

To facilitate further research on **(2-Hexylphenyl)methanol** and its analogs, detailed methodologies for key experiments are provided below.

Cytotoxicity Assessment: MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell viability.[7]

Methodology:

- Cell Seeding: Plate cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Compound Treatment: Treat the cells with various concentrations of (2-Hexylphenyl)methanol or comparator compounds for 24, 48, or 72 hours.
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours at 37°C.
- Formazan Solubilization: Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.



 Data Analysis: Calculate the percentage of cell viability relative to the untreated control and determine the IC50 value.

In Vitro Anti-Inflammatory Assessment: Albumin Denaturation Assay

This assay is a simple and effective method for preliminary screening of anti-inflammatory activity.[8]

Methodology:

- Reaction Mixture Preparation: Prepare a reaction mixture containing 1% aqueous solution of bovine serum albumin and the test compounds at various concentrations.
- Incubation: Incubate the mixture at 37°C for 20 minutes.
- Denaturation: Induce denaturation by heating at 51°C for 20 minutes.
- Absorbance Measurement: After cooling, measure the turbidity at 660 nm.
- Data Analysis: Calculate the percentage inhibition of denaturation and compare it with a standard anti-inflammatory drug (e.g., diclofenac sodium).

Neurotoxicity Assessment: Neuronal Cell Viability Assay

This protocol can be used to evaluate the potential neurotoxic effects of the compounds on neuronal cell lines (e.g., SH-SY5Y).

Methodology:

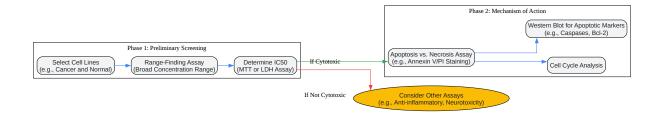
- Cell Culture: Culture SH-SY5Y cells in a suitable medium and plate them in 96-well plates.
- Compound Exposure: Expose the cells to different concentrations of the test compounds for a predetermined period (e.g., 24 or 48 hours).
- Viability Staining: Use a viability dye such as Calcein-AM (for live cells) and Propidium Iodide (for dead cells).



- Fluorescence Microscopy: Visualize and quantify the live and dead cells using a fluorescence microscope.
- Data Analysis: Determine the percentage of viable cells and calculate the concentration at which a significant reduction in viability is observed.

Visualizing Experimental Workflows and Logical Relationships

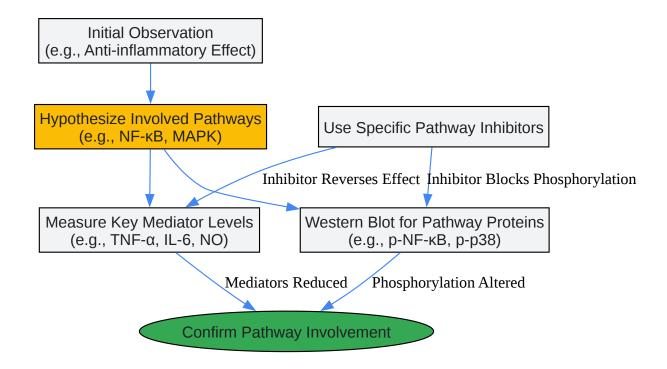
The following diagrams, created using the DOT language, illustrate key experimental workflows and decision-making processes relevant to the analysis of **(2-Hexylphenyl)methanol**.



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Caption: Workflow for assessing the cytotoxicity of a novel compound.

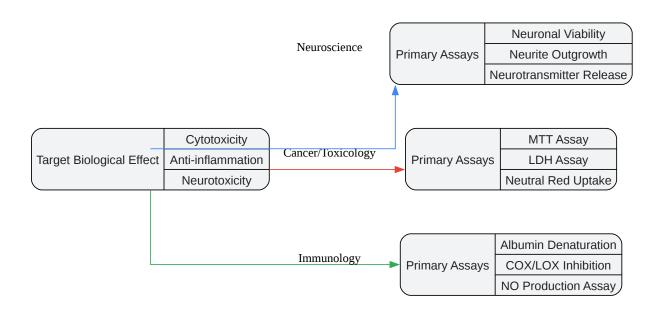




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Caption: Logical flow for investigating anti-inflammatory signaling pathways.





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Caption: Decision matrix for selecting primary in vitro assays.

In conclusion, while direct experimental data for **(2-Hexylphenyl)methanol** is limited, this guide provides a framework for its evaluation by leveraging data from analogous compounds and outlining robust experimental protocols. The provided visualizations offer clear roadmaps for future research endeavors in this area.

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